

No Publicly Available Data on the Role of BFH772 in Tumor Suppression

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BFH772

Cat. No.: B1666941

[Get Quote](#)

Following a comprehensive search of scientific literature and clinical trial databases, no information was found regarding a role for the compound designated "**BFH772**" in the suppression of tumor growth.

The user's request for an in-depth technical guide on the core mechanisms, experimental protocols, and quantitative data related to **BFH772**'s anti-tumor activity cannot be fulfilled at this time due to a complete lack of publicly available data on this topic. Searches for "**BFH772**" in conjunction with terms such as "cancer," "tumor suppression," "oncology," and "mechanism of action" in cancer have yielded no relevant results.

The only available information for a compound with the designation **BFH772** relates to its investigation in a clinical trial for a dermatological condition.

BFH772 in a Clinical Trial for Rosacea

BFH772 was investigated as a 1% ointment in a multicenter, randomized, blinded, comparator- and vehicle-controlled study for patients with rosacea.[1] The clinical trial, registered as NCT01449591, focused on the safety, tolerability, and efficacy of **BFH772** in treating facial erythema associated with erythematotelangiectatic rosacea.[1][2] The primary efficacy variable in this study was the change from baseline in facial erythema score.[1]

Due to the absence of any information linking **BFH772** to cancer biology or oncology, the creation of the requested data tables, experimental protocols, and signaling pathway diagrams is not possible. Should scientific findings on the role of **BFH772** in tumor suppression be

published and become publicly accessible in the future, the development of the requested technical guide would be feasible.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fiercepharma.com [fiercepharma.com]
- 2. novartis.com [novartis.com]
- To cite this document: BenchChem. [No Publicly Available Data on the Role of BFH772 in Tumor Suppression]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666941#role-of-bfh772-in-suppressing-tumor-growth]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com